

Personal protective equipment for handling (S)-4-Methyloxazolidine-2,5-dione

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Compound of Interest

Compound Name: (S)-4-Methyloxazolidine-2,5-dione

Cat. No.: B117608

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Essential Safety and Handling Guide for (S)-4-Methyloxazolidine-2,5-dione

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **(S)-4-Methyloxazolidine-2,5-dione**. The following procedures and recommendations are designed to ensure safe handling, use, and disposal of this compound, minimizing risks and promoting a secure laboratory environment.

(S)-4-Methyloxazolidine-2,5-dione, also known as L-Alanine N-carboxyanhydride (L-Ala-NCA), is a chiral organic reagent widely used in the synthesis of polypeptides and other complex biological molecules.^[1] While invaluable in pharmaceutical research, it is crucial to handle this compound with appropriate safety precautions due to its potential hazards.

Hazard Identification and Personal Protective Equipment (PPE)

(S)-4-Methyloxazolidine-2,5-dione is classified as an irritant.^[2] It can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.^[2] Adherence to proper PPE protocols is mandatory to mitigate these risks.

Summary of Required Personal Protective Equipment

PPE Category	Specification	GHS Hazard Statements
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	H319: Causes serious eye irritation.[2]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with gloves (inspect prior to use).	H315: Causes skin irritation.[2]
Respiratory Protection	For nuisance exposures: Type P95 (US) or Type P1 (EU EN 143) particle respirator. For higher level protection: Type OV/AG/P99 (US) or Type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).	H335: May cause respiratory irritation.[2][3]

Operational Plan: Step-by-Step Handling and Disposal

A systematic approach to handling and disposal is essential for safety and regulatory compliance.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure emergency exits and risk-elimination areas are clearly identified and accessible.[4]
- Have an eyewash station and safety shower readily available.

2. Donning PPE:

- Before handling the compound, put on all required PPE as specified in the table above.
- Gloves must be inspected for any signs of degradation or perforation before each use.

3. Handling the Compound:

- Avoid the formation of dust.[\[3\]](#)
- Avoid breathing vapors, mist, or gas.[\[3\]](#)
- Measure and dispense the chemical carefully to prevent spills.
- Keep containers tightly closed when not in use.

4. In Case of Exposure:

- If inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician immediately.[\[3\]](#)[\[4\]](#)
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.[\[3\]](#)
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[3\]](#)
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[\[3\]](#)

5. Storage:

- Store in a cool, dry place in a tightly closed container.
- Recommended storage is in an inert atmosphere, in a freezer at under -20°C.[\[5\]](#)[\[6\]](#)

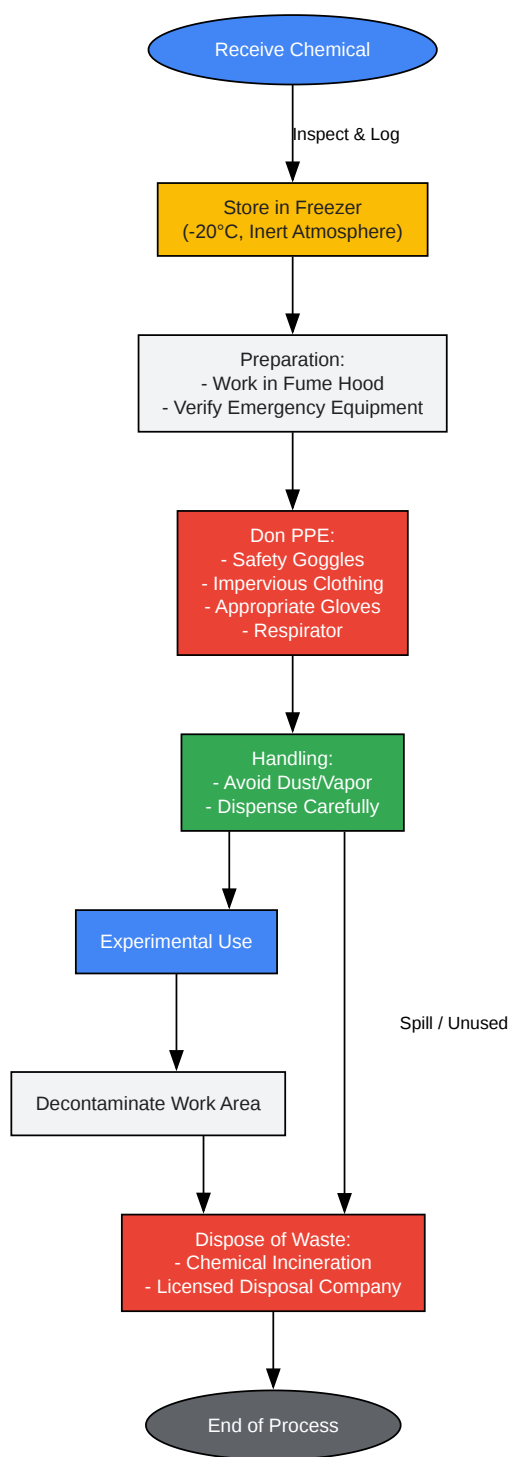
6. Disposal:

- Product should be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)

- Offer surplus and non-recyclable solutions to a licensed disposal company.[3]
- Do not let the product enter drains.[3]
- Contaminated packaging should be disposed of in the same manner as the unused product.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical flow for safely handling **(S)-4-Methyloxazolidine-2,5-dione** from receipt to disposal.



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Caption: Workflow for safe handling of **(S)-4-Methyloxazolidine-2,5-dione**.

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